

Personal protective equipment for handling (+)-Dicentrine

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Compound of Interest

Compound Name: (+)-Dicentrine

Cat. No.: B1670447

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Essential Safety and Handling Guide for (+)-Dicentrine

Disclaimer: This guide is intended for informational purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **(+)-Dicentrine** was not located; therefore, the following guidance is based on available safety information for the enantiomer, (-)-Dicentrine, general principles of laboratory safety for handling potent pharmacological compounds, and information from SDSs of other hazardous chemicals. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to conduct a thorough risk assessment before handling **(+)-Dicentrine**.

(+)-Dicentrine is a potent aporphine alkaloid with significant biological activity, primarily as an $\alpha 1$ -adrenoceptor antagonist.[1][2][3] Due to its pharmacological effects and potential toxicity, stringent safety protocols must be followed to minimize exposure. The enantiomer, (-)-Dicentrine, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. The required level of protection may vary based on the experimental scale and conditions.

Situation	Required PPE
General Laboratory Use	- Nitrile rubber gloves (double-gloving recommended) - ANSI-approved chemical splash goggles - Fully buttoned lab coat
Handling Large Quantities or Splash Risk	- Chemical-resistant gloves (consult manufacturer's compatibility chart) - Face shield in addition to chemical splash goggles - Chemical-resistant apron over a lab coat
Procedures with High Risk of Aerosolization (e.g., sonication, vortexing, weighing fine powder)	- Use of a certified chemical fume hood is mandatory. - Respiratory protection (e.g., N95 or higher-rated respirator) may be required based on a risk assessment. Personnel must be medically cleared, fit-tested, and enrolled in the institution's Respiratory Protection Program.[5]

Full-length pants and closed-toe shoes are required at all times in the laboratory.

Hazard Summary and Precautionary Statements

Hazard Class	Statement	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage.
General Handling	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.	

Operational Plan: Handling (+)-Dicentrine

1. Preparation and Engineering Controls:

- **Designated Area:** Conduct all work with **(+)-Dicentrine** in a designated area of the laboratory, such as a chemical fume hood, to contain any potential spills or aerosols.
- **Ventilation:** Ensure adequate ventilation. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.
- **Emergency Equipment:** Ensure an eyewash station and safety shower are readily accessible. Have a spill kit with appropriate absorbent materials available.

2. Handling Procedures:

- **Personal Protective Equipment:** Before handling, don the appropriate PPE as outlined in the table above.
- **Weighing:** Weigh solid **(+)-Dicentrine** in a fume hood or a ventilated balance enclosure to prevent inhalation of fine particles.
- **Solutions:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

3. Storage:

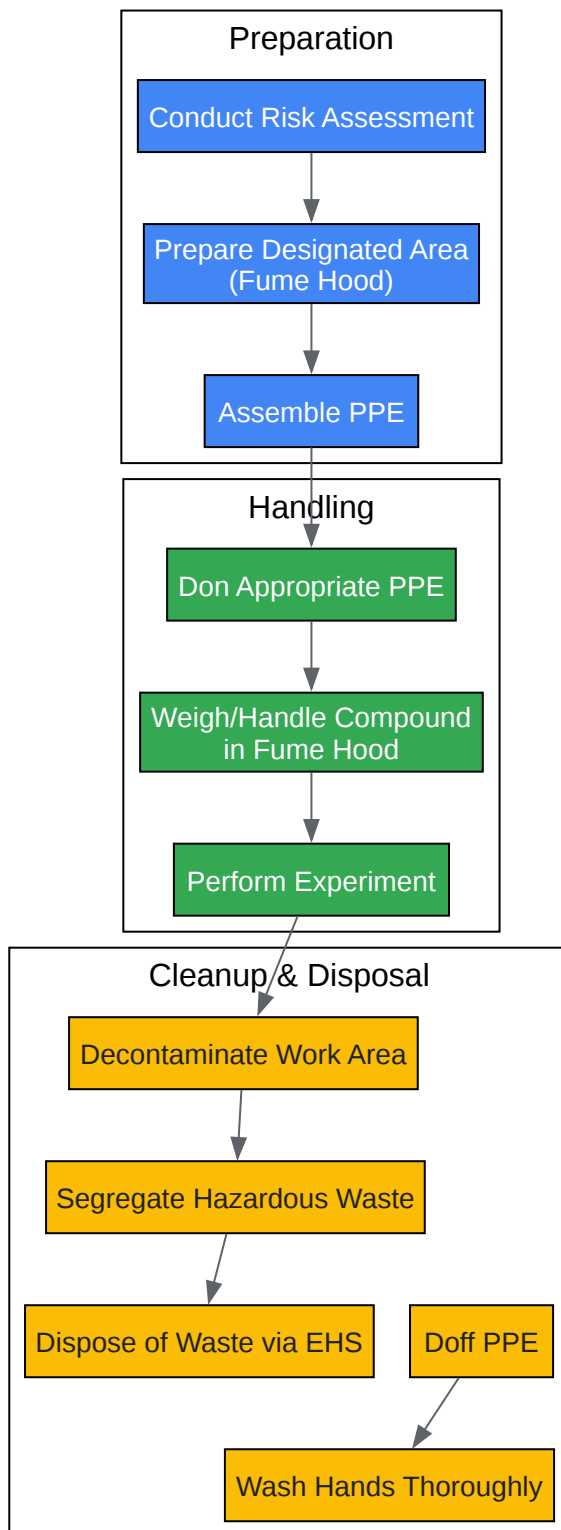
- **Container:** Store **(+)-Dicentrine** in a tightly sealed, clearly labeled container. The label should include the chemical name and appropriate hazard warnings.
- **Conditions:** Store in a cool, dry, and dark place. Some sources recommend storage at 0 - 4°C for the short term or -20°C for the long term.
- **Security:** Store in a locked cabinet or other secure location to prevent unauthorized access.

Disposal Plan

- **Waste Collection:** All waste contaminated with **(+)-Dicentrine**, including disposable PPE, weighing papers, and pipette tips, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Chemical Waste:** Unused **(+)-Dicentrine** and solutions containing the compound must be disposed of as hazardous chemical waste.
- **Environmental Precaution:** Do not dispose of **(+)-Dicentrine** down the drain or in the regular trash. Avoid release to the environment.
- **Disposal Method:** Dispose of all waste through your institution's EHS department or a licensed chemical waste disposal company.

Experimental Workflow for Handling (+)-Dicentrine

Safe Handling Workflow for (+)-Dicentrine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **(+)-Dicentrine**.

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References

- 1. (+)-Dicentrine | C₂₀H₂₁NO₄ | CID 101300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dicentrine, a natural vascular alpha 1-adrenoceptor antagonist, isolated from *Lindera megaphylla* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. (-)-Dicentrine|MSDS [dcchemicals.com]
- 5. ehs.ucsf.edu [ehs.ucsf.edu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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